Technical Support Center: Ensuring the Integrity of delta-Guanidinovaleric Acid

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Compound of Interest	
Compound Name:	*delta-Guanidinovaleric acid*
CAS No.:	*462-93-1*
Cat. No.:	*B1211841*

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Welcome to the dedicated technical support guide for **delta-Guanidinovaleric acid** (dGVA). This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and integrity of dGVA during storage and handling. Preventing degradation is critical for obtaining reproducible and accurate experimental results. This guide provides in-depth answers to common questions and detailed troubleshooting protocols based on established biochemical principles.

Frequently Asked Questions (FAQs)

This section addresses the most common queries regarding the storage and handling of **delta-Guanidinovaleric acid**.

1. What is **delta-Guanidinovaleric acid** and why is its stability a concern?

Delta-Guanidinovaleric acid (also known as 5-guanidinopentanoic acid) is a non-proteinogenic amino acid.[1] Its structure features a five-carbon aliphatic chain with a carboxylic acid group at one end and a basic guanidino group at the other, making it an amphoteric molecule.[1] The stability of dGVA is a primary concern because the guanidino functional group

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is susceptible to chemical degradation, primarily through hydrolysis.[2][3] Degradation can lead to the formation of impurities, reducing the effective concentration of the active compound and potentially introducing confounding variables into experiments.

2. What are the primary pathways of dGVA degradation?

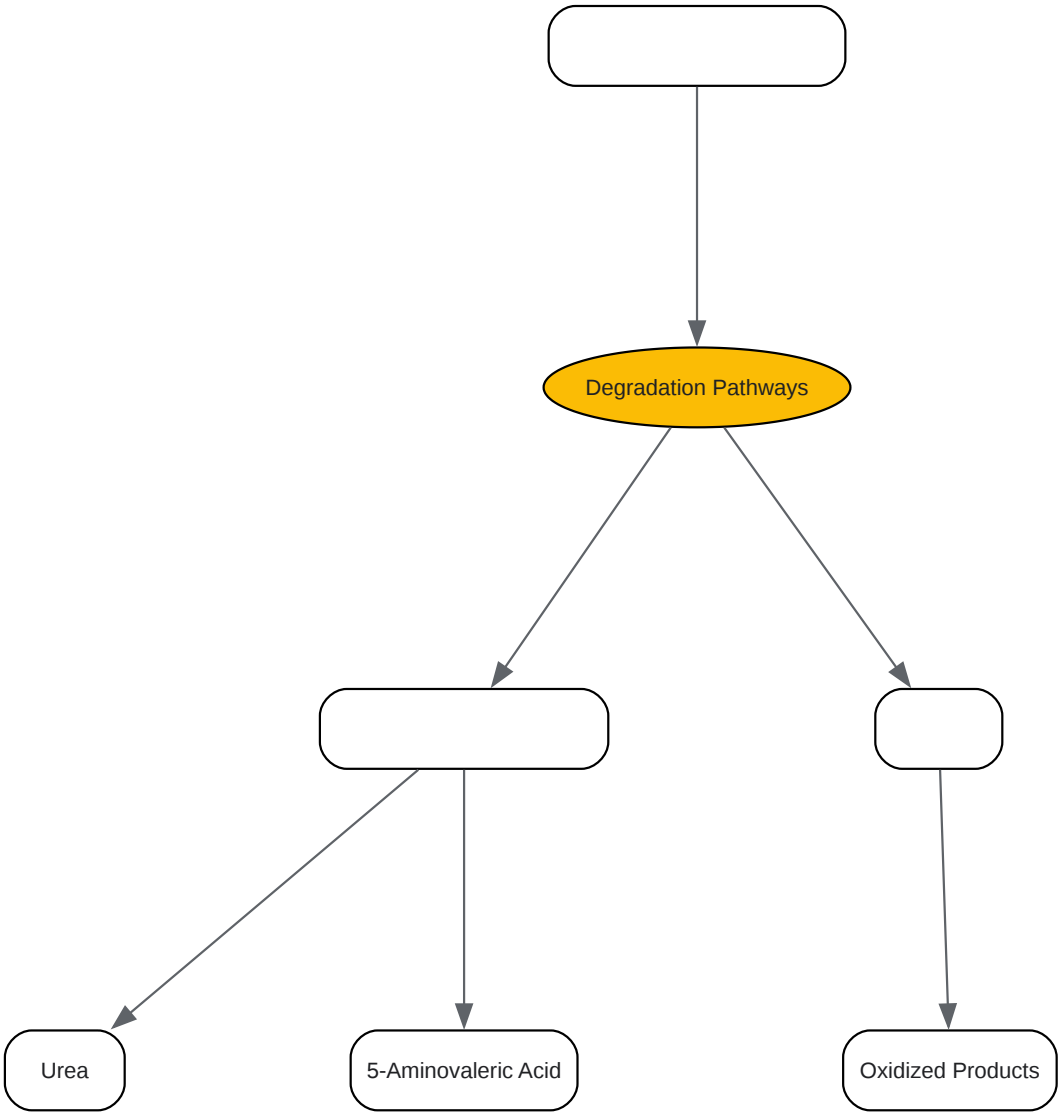
The main degradation routes for dGVA are hydrolysis and oxidation.[1]

- Hydrolysis: The guanidino group can undergo hydrolysis, particularly under acidic or alkaline conditions, to yield urea and 5-aminovaleric acid.[4][5] This reaction is catalyzed by the presence of hydroxide ions or hydronium ions and can be accelerated by elevated temperatures.[3][4]

- Oxidation: Like other amino acids, the molecule can be susceptible to oxidation, which can affect its stability and biological activity.[1]

Below is a diagram illustrating the primary hydrolytic degradation pathway.

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Caption: Potential degradation pathways for **delta-Guanidinovaleric acid**.

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3. What are the ideal storage conditions for solid dGVA?

To maximize the shelf-life of solid (lyophilized) **delta-Guanidinovaleric acid**, it is crucial to control temperature, moisture, and light. The recommendations below are synthesized from best practices for storing sensitive amino acids and guanidino compounds.[6][7][8]

Parameter	Condition	Rationale
Temperature	-20°C to -80°C	Low temperatures significantly reduce the rate of chemical degradation reactions. For long-term storage (>6 months), -80°C is optimal.[6]
Atmosphere	Inert Gas (Argon/Nitrogen)	Displacing oxygen minimizes the risk of oxidative degradation.
Moisture	Store with Desiccant	The guanidino group is hygroscopic. Absorbed moisture can accelerate hydrolysis. Always allow the container to equilibrate to room temperature before opening to prevent condensation.[6]
Light	Amber Vial / Dark	Protect from light to prevent potential photo-degradation.[6]

4. Can dGVA be stored in solution? What are the best practices?

Storing dGVA in solution is generally not recommended for long periods due to the increased risk of hydrolysis. If stock solutions are necessary, they should be prepared fresh. For short-term storage (1-2 weeks), adhere to the following guidelines:

- Solvent: Use a high-purity, sterile, aqueous buffer.

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- pH: Maintain a pH as close to neutral (pH 6.5-7.5) as possible. Avoid strongly acidic or alkaline conditions which catalyze hydrolysis.[4]
- Temperature: Store aliquots at -80°C to minimize degradation. Avoid repeated freeze-thaw cycles, as this can accelerate degradation of many metabolites.[9]
- Aliquoting: Prepare single-use aliquots to prevent contamination and repeated temperature cycling of the entire stock.

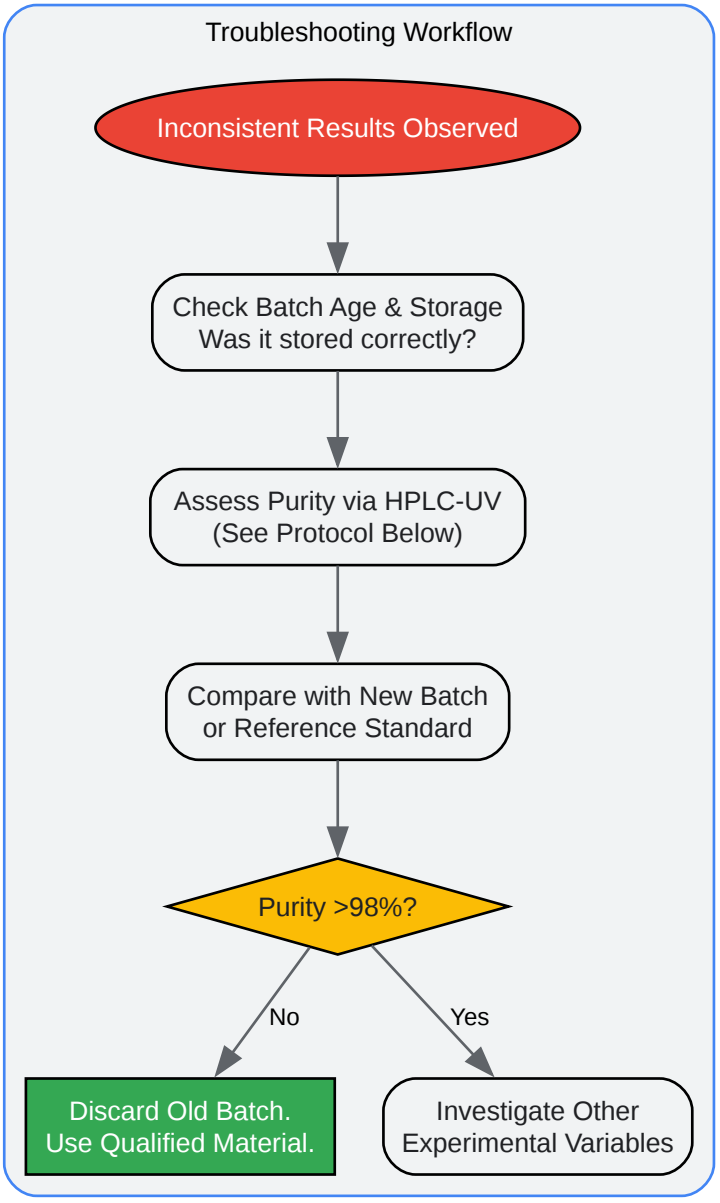
Troubleshooting Guides

This section provides structured guidance for specific issues you may encounter during your experiments.

Problem 1: Inconsistent or non-reproducible experimental results.

- Potential Cause: This is a classic sign of compound degradation. An older batch of dGVA may have a lower effective concentration and contain degradation products that could interfere with your assay.
- Troubleshooting Workflow:

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Caption: Workflow for troubleshooting inconsistent experimental results.

- Actionable Solution: Qualify the purity of your dGVA batch using an analytical method like High-Performance Liquid Chromatography (HPLC). Compare the chromatogram to a new, unopened batch or a certified reference standard.

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Problem 2: Visible changes in the solid compound (e.g., clumping, discoloration).

- Potential Cause:
  - Clumping/Agglomeration: This is a strong indicator of moisture absorption. Guanidine-containing compounds can be deliquescent, meaning they readily absorb moisture from the air to form a solution.[10]
  - Discoloration: A yellow or brown tint may suggest oxidative damage or the presence of other impurities.
- Actionable Solution:
  - Do not use the material if significant changes are observed.
  - Review your storage protocol. Ensure containers are sealed tightly, stored with a desiccant, and allowed to warm to room temperature before opening.[6][11]
  - If possible, confirm degradation by running a purity test as described in the protocol below.

Experimental Protocol: Purity Assessment by HPLC-UV

This protocol provides a general method for assessing the purity of **delta-Guanidinovaleric acid**. It is based on common methods for analyzing amino acids and related compounds.[12][13] Method optimization may be required for your specific instrumentation.

Objective: To separate dGVA from its potential degradation products and quantify its purity.

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system with UV detector.
- Reversed-Phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in HPLC-grade water.

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- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Sample Solvent: HPLC-grade water.
- **delta-Guanidinovaleric acid** sample.
- Reference standard (if available).

2. Sample Preparation:

- Accurately weigh approximately 5 mg of your dGVA sample.
- Dissolve in 5.0 mL of HPLC-grade water to create a 1 mg/mL stock solution.
- Vortex briefly to ensure complete dissolution.
- Filter the solution through a 0.22 µm syringe filter into an HPLC vial.

3. HPLC Method:

Parameter	Setting
Flow Rate	**1.0 mL/min**
Column Temp.	30 °C
Injection Vol.	10 µL
UV Detection	210 nm
Run Time	20 minutes
Gradient	0-15 min: 0% to 20% B
	15-16 min: 20% to 0% B

| | 16-20 min: 0% B (re-equilibration)|

4. Data Analysis:

- Integrate all peaks in the chromatogram.

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- The main peak corresponds to intact **delta-Guanidinovaleric acid**.
- Potential degradation products, being more polar (like 5-aminovaleric acid), would be expected to elute earlier than the parent compound.
- Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.
    - Purity (%) = (Area_dGVA / Total_Area_All_Peaks) * 100
- A purity value below 98% may indicate significant degradation, and the batch should be used with caution or discarded.

By implementing these storage best practices and utilizing analytical verification, you can ensure the integrity of your **delta-Guanidinovaleric acid**, leading to more reliable and reproducible scientific outcomes.

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